

Mass Spectrometry of Sudan Red 7B-d5: An In-depth Technical Guide

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Compound of Interest

Compound Name: Sudan red 7B-d5

Cat. No.: B15558912

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This technical guide provides a comprehensive overview of the mass spectrometric analysis of **Sudan Red 7B-d5**, a deuterated analog of the synthetic azo dye Sudan Red 7B. Given its use as an internal standard in analytical chemistry, particularly for the detection of banned dyes in foodstuffs, a thorough understanding of its behavior in mass spectrometry is crucial for accurate quantification and method development. This document outlines key experimental protocols, quantitative data, and a proposed fragmentation pathway.

Quantitative Mass Spectrometric Data

Sudan Red 7B-d5 is primarily utilized as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the quantification of Sudan Red 7B and other related azo dyes. The following table summarizes the essential quantitative parameters for the analysis of **Sudan Red 7B-d5**. The precursor and product ions are predicted based on the structure of Sudan Red 7B, taking into account the five deuterium atoms on the phenyl group.

Parameter	Value	Source
Compound	Sudan Red 7B-d5	-
Chemical Formula	C ₂₄ H ₁₆ D ₅ N ₅	[1]
Molecular Weight	384.49	Calculated
Precursor Ion [M+H] ⁺	m/z 385.2	Calculated
Product Ion 1 (Quantifier)	m/z 183.1	[2]
Product Ion 2 (Qualifier)	m/z 115.1	[2]
Ionization Mode	Positive Electrospray Ionization (ESI+)	[3]
Typical Collision Energy	20-40 eV	Inferred from similar compounds

Note: The product ions listed are for the non-deuterated Sudan Red 7B. The fragmentation is expected to occur on the non-deuterated part of the molecule, thus the product ion m/z values remain the same.

Experimental Protocols

A robust and sensitive method for the analysis of **Sudan Red 7B-d5**, typically in conjunction with the target analyte Sudan Red 7B, involves LC-MS/MS. Below is a detailed protocol synthesized from established methods for Sudan dye analysis.[3][4][5]

Sample Preparation (Food Matrix)

- Homogenization: Homogenize solid samples (e.g., chili powder, paprika) to a fine, uniform powder.
- Extraction:
 - Weigh 1-2 grams of the homogenized sample into a 50 mL polypropylene centrifuge tube.
 - Add a known concentration of **Sudan Red 7B-d5** internal standard solution.

- Add 10 mL of a suitable organic solvent such as acetonitrile or a mixture of acetonitrile and ethyl acetate.
- Vortex the mixture vigorously for 1-2 minutes to ensure thorough mixing.
- Perform ultrasonic extraction for 10-15 minutes in a water bath.
- Centrifugation and Filtration:
 - Centrifuge the sample at 4000-5000 rpm for 10 minutes to pellet solid particles.
 - Filter the supernatant through a 0.22 µm syringe filter into an autosampler vial for LC-MS/MS analysis.

Liquid Chromatography (LC) Conditions

- Column: A C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.8 µm particle size) is typically used for separation.
- Mobile Phase:
 - A: Water with 0.1% formic acid
 - B: Acetonitrile or methanol with 0.1% formic acid
- Gradient Elution: A typical gradient starts with a higher percentage of mobile phase A and gradually increases the percentage of mobile phase B to elute the analytes.
- Flow Rate: 0.3 - 0.4 mL/min.
- Column Temperature: 30 - 40 °C.
- Injection Volume: 5 - 10 µL.

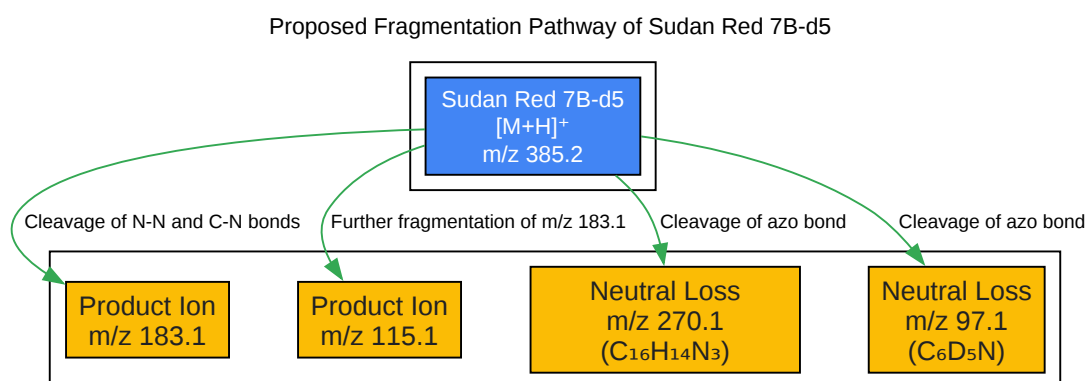
Mass Spectrometry (MS) Conditions

- Mass Spectrometer: A triple quadrupole mass spectrometer is ideal for quantitative analysis using Multiple Reaction Monitoring (MRM).

- Ion Source: Electrospray Ionization (ESI) operated in positive ion mode (ESI+).
- Capillary Voltage: 3.0 - 4.0 kV.
- Source Temperature: 120 - 150 °C.
- Desolvation Gas Temperature: 350 - 500 °C.
- Desolvation Gas Flow: 600 - 800 L/hr.
- Collision Gas: Argon.

Proposed Fragmentation Pathway

The fragmentation of **Sudan Red 7B-d5** in the gas phase upon collision-induced dissociation (CID) is expected to follow a pathway similar to its non-deuterated counterpart. The primary cleavage occurs at the azo bonds. The deuterium atoms are located on the terminal phenyl ring, which is likely to be lost as a neutral fragment in some fragmentation channels.



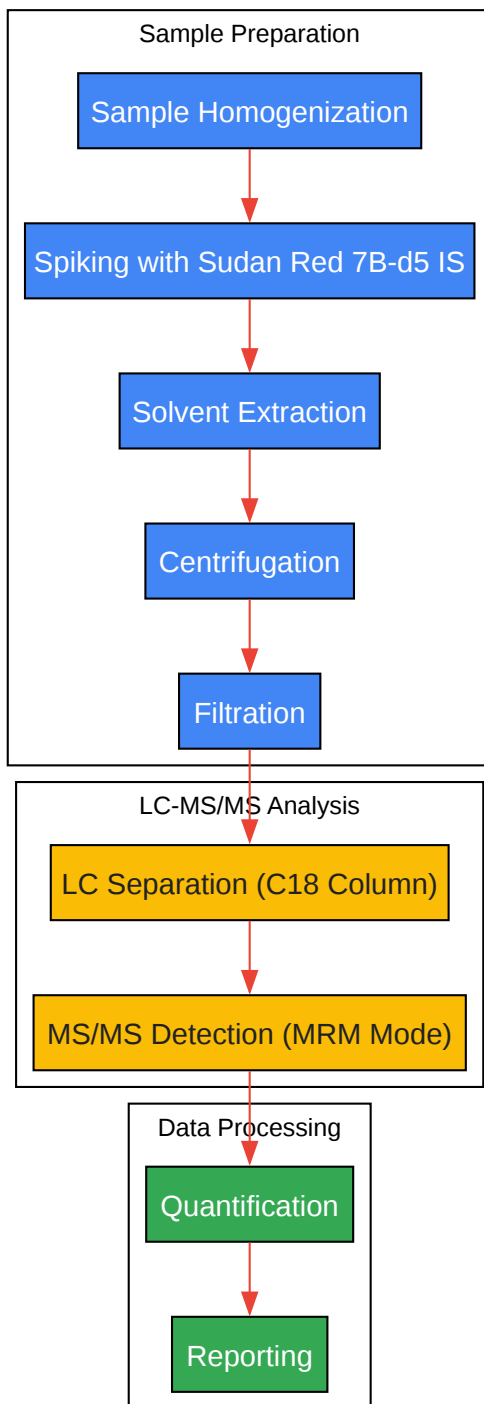
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Caption: Proposed fragmentation pathway of protonated **Sudan Red 7B-d5**.

Experimental Workflow

The overall workflow for the analysis of **Sudan Red 7B-d5** as an internal standard in a complex matrix is a multi-step process that requires careful execution to ensure accurate and reproducible results.

Experimental Workflow for Sudan Red 7B-d5 Analysis

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